

A Technical Guide to Biotin-PEG2-azide: Suppliers, Purity, and Applications in Research

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Compound of Interest

Compound Name: Biotin-PEG2-azide

Cat. No.: B15620921

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Biotin-PEG2-azide**, a versatile heterobifunctional linker crucial for modern bioconjugation and chemical biology. This document details commercially available sources, their reported purity levels, and provides structured experimental protocols for its application. Furthermore, it visualizes a key experimental workflow and a relevant signaling pathway to illustrate its utility in research and drug development.

Introduction to Biotin-PEG2-azide

Biotin-PEG2-azide is a chemical reagent that incorporates three key functional components: a biotin moiety, a short polyethylene glycol (PEG) spacer, and a terminal azide group. This combination makes it an invaluable tool for researchers. The biotin group exhibits an exceptionally strong and specific interaction with avidin and streptavidin, forming the basis for powerful purification and detection techniques. The azide group serves as a bioorthogonal handle for "click chemistry," specifically the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) or the strain-promoted azide-alkyne cycloaddition (SPAAC), allowing for the highly efficient and specific covalent labeling of alkyne-modified biomolecules. The hydrophilic PEG2 spacer enhances solubility in aqueous buffers and provides a flexible linker that minimizes steric hindrance between the biotin and the target molecule.

Commercial Suppliers and Purity Information

A variety of vendors supply **Biotin-PEG2-azide**, with purity levels being a critical factor for reproducible experimental outcomes. The following table summarizes key quantitative data from several suppliers to facilitate comparison. Researchers are advised to consult the certificate of analysis for lot-specific data.

Supplier	Catalog Number (Example)	Molecular Weight (g/mol)	Purity	Price (USD, per 100mg, approx.)	CAS Number
BroadPharm	BP-22118	400.5	>98%	\$260	945633-30-7
AxisPharm	AP10534	400.5	High Purity	\$260	945633-30-7
Precise PEG	AG-2791	400.5	>96%	Not specified	945633-30-7
Conju-Probe	CP-3040	400.5	>95%	\$140	1910803-72-3
Tenova Pharma	T08004	400.5	>= 95%	\$220	945633-30-7
MedchemExpress	HY-126957	400.50	97.0%	Not specified	1910803-72-3
Santa Cruz Biotechnology	sc-281053	400.5	Not specified	Not specified	945633-30-7

Experimental Protocols

The primary application of **Biotin-PEG2-azide** is the biotinylation of alkyne-modified biomolecules via click chemistry. This enables a wide range of downstream applications, including affinity purification, western blotting, and fluorescence microscopy.

General Protocol for Labeling of an Alkyne-Modified Protein with Biotin-PEG2-azide via CuAAC

This protocol provides a general workflow for the copper-catalyzed click chemistry reaction to label a protein of interest.^{[1][2]} Optimization of reaction conditions, such as reagent

concentrations and incubation times, may be necessary for specific proteins.

Materials:

- Alkyne-modified protein in a suitable buffer (e.g., phosphate-buffered saline, PBS, pH 7.4)
- **Biotin-PEG2-azide**
- Dimethyl sulfoxide (DMSO)
- Copper(II) sulfate (CuSO_4) stock solution (e.g., 20 mM in water)
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) or other copper(I)-stabilizing ligand stock solution (e.g., 100 mM in water)
- Sodium ascorbate stock solution (e.g., 300 mM in water, freshly prepared)
- 1.5 mL microcentrifuge tubes

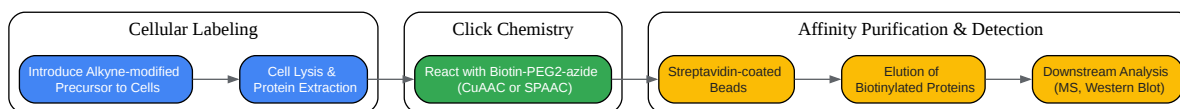
Procedure:

- Prepare a stock solution of **Biotin-PEG2-azide**: Dissolve **Biotin-PEG2-azide** in DMSO to a final concentration of 10 mM.
- Reaction setup: In a microcentrifuge tube, combine the following reagents in the specified order. The final volume can be adjusted as needed.
 - Alkyne-modified protein solution (e.g., to a final concentration of 1-5 mg/mL)
 - **Biotin-PEG2-azide** stock solution (to a final concentration of 50-100 μM)
 - THPTA stock solution (to a final concentration of 1 mM)
 - Copper(II) sulfate stock solution (to a final concentration of 0.2 mM)
- Initiate the reaction: Add the freshly prepared sodium ascorbate stock solution to a final concentration of 3 mM to initiate the click reaction.

- Incubation: Gently mix the reaction and incubate at room temperature for 1-2 hours. For sensitive proteins, the reaction can be performed at 4°C for a longer duration (e.g., 4-16 hours).
- Quenching the reaction (optional): The reaction can be stopped by adding a chelating agent such as EDTA to a final concentration of 10 mM.
- Purification: Remove excess reagents and byproducts by methods such as dialysis, size-exclusion chromatography (e.g., Sephadex G-25), or affinity purification if an appropriate tag is present on the protein.
- Verification of labeling: The successful biotinylation of the protein can be confirmed by various methods, including:
 - Western Blot: Detect the biotinylated protein using streptavidin conjugated to an enzyme (e.g., horseradish peroxidase, HRP) or a fluorescent dye.
 - Mass Spectrometry: Analyze the mass shift of the protein after conjugation with **Biotin-PEG2-azide**.

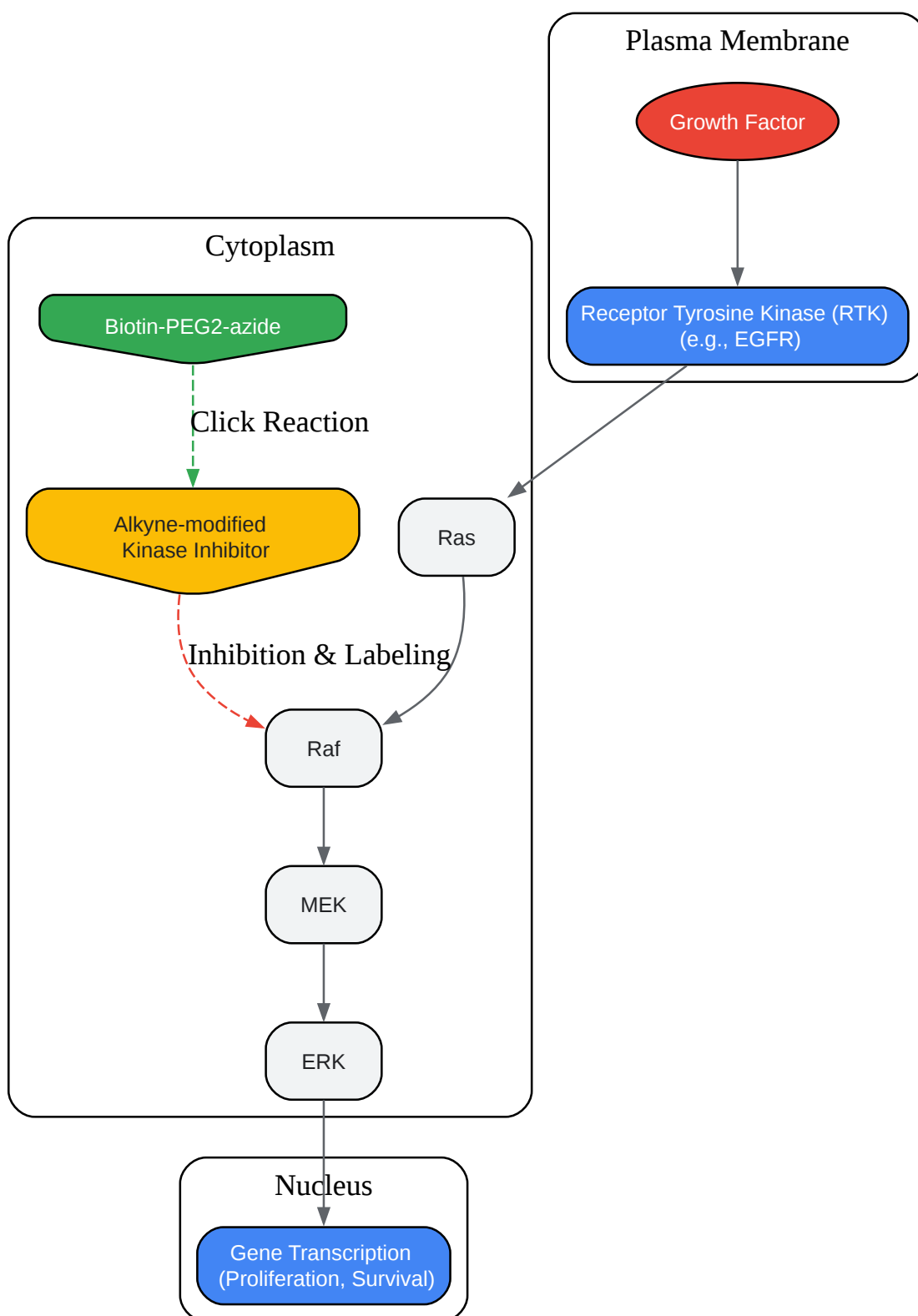
Visualizations

The following diagrams, generated using the DOT language, illustrate a typical experimental workflow and a relevant signaling pathway where **Biotin-PEG2-azide** is a valuable tool.



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Caption: Experimental workflow for the identification of target proteins using a clickable probe.



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Caption: Probing the MAPK signaling pathway with a clickable, biotinylated inhibitor.[3][4][5]

Conclusion

Biotin-PEG2-azide is a powerful and versatile tool for researchers in various fields, including chemical biology, proteomics, and drug development. Its unique trifunctional nature allows for the efficient and specific biotinylation of alkyne-modified biomolecules, enabling a wide array of downstream applications. The information and protocols provided in this guide are intended to serve as a valuable resource for scientists looking to incorporate this reagent into their research, facilitating novel discoveries and advancements in our understanding of complex biological systems.

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